

3-Chloro-2-fluorobenzyl bromide safety and handling precautions

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Compound of Interest

Compound Name: *3-Chloro-2-fluorobenzyl bromide*

Cat. No.: *B133168*

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-2-fluorobenzyl bromide**

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to **3-Chloro-2-fluorobenzyl bromide** (CAS RN: 85070-47-9).

Hazard Identification and Classification

3-Chloro-2-fluorobenzyl bromide is classified as a hazardous substance requiring careful handling. The primary dangers include severe skin and eye damage, respiratory irritation, potential genetic defects, and corrosivity to metals.[\[1\]](#)[\[2\]](#)

Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement
Corrosive to metals	Category 1	H290: May be corrosive to metals. [1]
Skin corrosion	Sub-category 1B	H314: Causes severe skin burns and eye damage. [1]
Serious eye damage	Category 1	H318: Causes serious eye damage. [1]
Germ cell mutagenicity	Category 2	H341: Suspected of causing genetic defects. [1]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation. [1]

Signal Word: Danger[\[1\]](#)

Hazard Pictograms:

- Corrosion (GHS05)
- Health Hazard (GHS08)
- Exclamation Mark (GHS07)

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **3-Chloro-2-fluorobenzyl bromide**

Property	Value	Source
Chemical Formula	<chem>C7H5BrClF</chem>	[3] [4]
Molecular Weight	223.47 g/mol	[3] [4]
Appearance	White or Colorless to Light yellow to Light orange powder to lump to clear liquid	[5]
Melting Point	<35°C	[6]
Boiling Point	230.0 ± 25.0 °C at 760 mmHg	[6]
Flash Point	92.9 ± 23.2 °C	[6]
Density	1.7 ± 0.1 g/cm³	[6]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: Handle the product only in a well-ventilated area, preferably within a closed system or under a local exhaust ventilation system (fume hood) to prevent the dispersion of dust or vapors.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Safety Equipment: Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[\[9\]](#)

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling this substance.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Causes serious eye damage. [10]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and protective clothing.	Causes severe skin burns. [3]
Respiratory Protection	A dustproof gas mask or a self-contained breathing apparatus (SCBA) should be used, especially if dust or aerosols are generated or ventilation is inadequate. [1]	May cause respiratory irritation. [1]

Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[8\]](#)
- Do not breathe dust, fumes, gas, mist, or vapors.[\[3\]](#)[\[5\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)[\[8\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.
- Keep the substance away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.

Storage Conditions

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)
- The container should be corrosion-resistant with a resistant inner liner.[\[5\]](#)

- It is recommended to store the substance under an inert gas atmosphere.[1][9]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Immediately call a POISON CENTER or doctor. [1][5]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin thoroughly with plenty of water. Wash contaminated clothing before reuse. Immediately call a POISON CENTER or doctor. [1][5]
Eye Contact	Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing. Immediately call a POISON CENTER or doctor.[1][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor.[1][3]

Firefighting Measures

- Suitable Extinguishing Media:** Use dry powder, foam, water spray, or carbon dioxide (CO₂). [1]
- Special Hazards:** Decomposition during a fire may generate poisonous fumes.

- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Evacuate personnel to a safe area and, if possible, remove undamaged containers from the fire zone.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate non-essential personnel. Wear appropriate PPE as described in Section 3.2. Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains, groundwater, or water courses.[\[1\]](#)
- Containment and Cleanup: Absorb the spillage with inert material (e.g., sand, dry earth, sawdust). Collect the material into a suitable, closed container for disposal.

Toxicological Information and Experimental Protocols

Summary of Toxicological Effects

- Acute Effects: Causes severe burns to the skin and eyes upon contact and may cause respiratory irritation if inhaled.[\[1\]](#)
- Chronic Effects: **3-Chloro-2-fluorobenzyl bromide** is suspected of causing genetic defects based on its classification (Germ cell mutagenicity, Category 2).[\[1\]](#) The assessment suggests it may induce heritable mutations in human germ cells.[\[1\]](#)
- Other Data: There is no information available regarding carcinogenicity, reproductive toxicity, or specific target organ toxicity from repeated exposure in the reviewed safety data sheets.[\[1\]](#)

Experimental Protocols

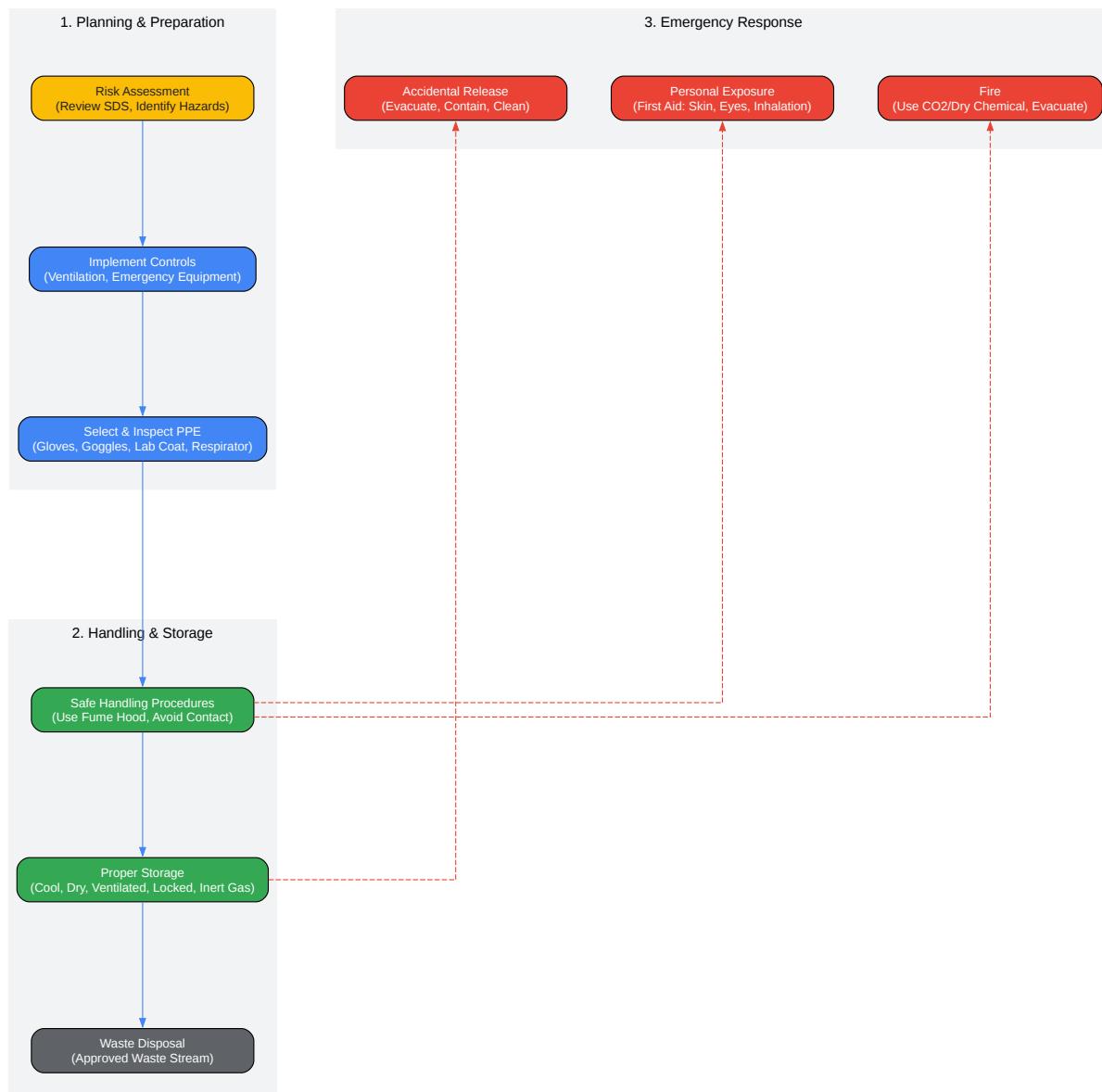
The available safety data sheets and technical documents do not provide detailed experimental methodologies for the cited toxicological assessments. The classifications are based on standardized criteria (e.g., Regulation (EC) No 1272/2008), but the underlying study reports are not included in these resources.

Disposal Considerations

The disposal of **3-Chloro-2-fluorobenzyl bromide** and its containers must be conducted in accordance with all applicable local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.^[5] Do not allow the chemical to enter the environment.^[3]

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **3-Chloro-2-fluorobenzyl bromide**, from initial assessment to emergency response.



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Caption: Safety and Handling Workflow for **3-Chloro-2-fluorobenzyl bromide**.

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